

Technical Support Center: Arotinoid Acid

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Compound of Interest

Compound Name: Arotinoid acid

Cat. No.: B1682032

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Welcome to the technical support center for **arotinoid acid**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the solubility and handling of **arotinoid acid** in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **arotinoid acid** in DMSO?

Arotinoid acid, also known as TTNPB, is generally soluble in dimethyl sulfoxide (DMSO). However, the reported solubility values can vary across different suppliers and batches. The solubility is typically in the millimolar (mM) to milligrams per milliliter (mg/mL) range. For instance, some sources indicate a solubility of ≥ 10 mg/mL, while others report values such as >17.4 mg/mL or 11.25 mg/mL.^{[1][2][3]} It is crucial to consult the product-specific datasheet for the most accurate information.

Q2: I'm having trouble dissolving **arotinoid acid** in DMSO. What are the common causes?

Several factors can contribute to dissolution issues:

- **Compound Purity and Batch Variation:** Impurities or slight variations between batches can affect solubility.
- **Low Temperature:** DMSO's freezing point is relatively high (18.5 °C or 65.3 °F). If the solvent or your working environment is cold, it can hinder dissolution.

- Insufficient Agitation: **Arotinoid acid** may require more than simple vortexing to dissolve completely.
- Concentration Exceeds Solubility Limit: You may be attempting to prepare a stock solution at a concentration that is too high.

Q3: Are there any recommended techniques to improve the solubility of **arotinoid acid** in DMSO?

Yes, several techniques can aid in the dissolution process:

- Warming: Gently warm the solution at 37°C for about 10 minutes.^{[1][2]} This can significantly improve the solubility of many compounds in DMSO.
- Sonication: Using an ultrasonic bath can help break down compound aggregates and enhance dissolution.^{[1][2]}
- Vortexing: Vigorous vortexing can also be beneficial.

Q4: How should I prepare a stock solution of **arotinoid acid** in DMSO?

For detailed instructions, please refer to the Experimental Protocols section below. The general workflow involves weighing the compound, adding the appropriate volume of DMSO, and then employing techniques like warming and sonication to ensure complete dissolution.

Q5: What is the stability of **arotinoid acid** in a DMSO stock solution?

Retinoids, in general, are sensitive to light, heat, and air.^[4] It is recommended to protect **arotinoid acid** solutions from light. Stock solutions in DMSO can typically be stored at -20°C for several months.^[1] To avoid repeated freeze-thaw cycles, it is best to aliquot the stock solution into smaller, single-use volumes.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Arotinoid acid powder is not dissolving in DMSO.	The concentration may be too high.	Try preparing a more dilute stock solution. Consult the product datasheet for recommended concentrations.
The DMSO or environment is too cold.	Gently warm the solution to 37°C. [1] [2]	
Insufficient agitation.	Use an ultrasonic bath or vortex the solution for a longer duration. [1] [2]	
The solution is cloudy or has visible particles after attempting to dissolve.	The compound has not fully dissolved.	Continue with warming and sonication. If particles persist, consider filtering the solution through a 0.22 µm syringe filter to remove any undissolved material.
The compound may have precipitated out of solution.	This can happen if the stock solution is not stored properly or if it has been subjected to multiple freeze-thaw cycles. Try re-dissolving by warming and sonicating. If this fails, a fresh stock solution should be prepared.	
I'm concerned about the stability of my arotinoid acid stock solution.	Exposure to light, heat, or air.	Always store stock solutions at -20°C and protect them from light by using amber vials or wrapping the vials in foil. [1] [4] Aliquot into smaller volumes to minimize freeze-thaw cycles.

Data Presentation

Arotinoid Acid (TTNPB) Properties

Property	Value
Molecular Formula	C ₂₄ H ₂₈ O ₂ [1][2][5]
Molecular Weight	348.48 g/mol [1][2][5]
CAS Number	71441-28-6 [1][2][5]

Reported Solubility of Arotinoid Acid in DMSO

Solubility	Source
> 17.4 mg/mL	APExBIO [1]
11.25 mg/mL (with ultrasonic and warming)	BioCrick [2]
25 mM	Sigma-Aldrich [3]
≥10 mg/mL	Sigma-Aldrich [3]
5.7 mM	STEMCELL Technologies [6]

Experimental Protocols

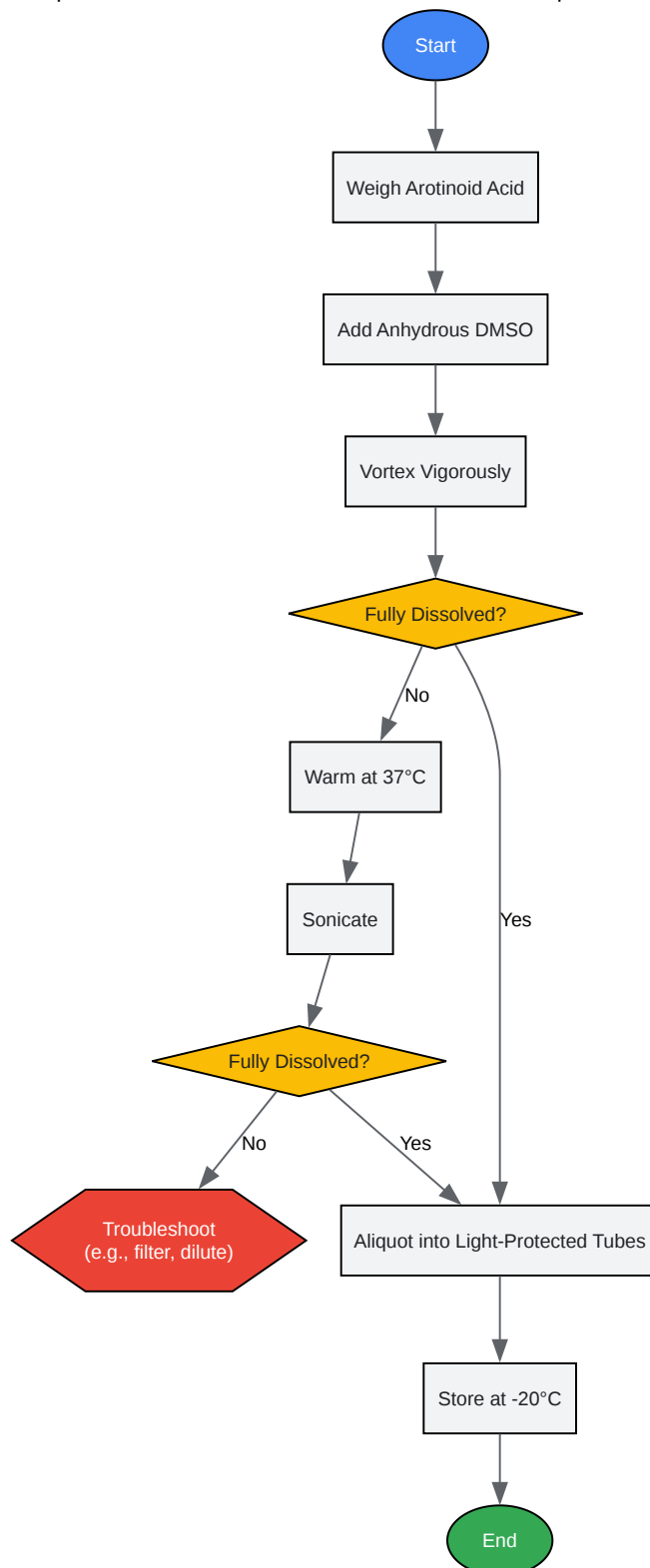
Protocol for Preparing a 10 mM Arotinoid Acid Stock Solution in DMSO

- Calculate the required mass:
 - Molecular Weight (MW) of **Arotinoid Acid** = 348.48 g/mol
 - To prepare 1 mL of a 10 mM solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 348.48 \text{ g/mol} \times 1000 \text{ mg/g} \times 1 \text{ mL} = 3.4848 \text{ mg}$
- Weigh the **arotinoid acid**:
 - Carefully weigh out approximately 3.5 mg of **arotinoid acid** powder.
- Dissolve in DMSO:

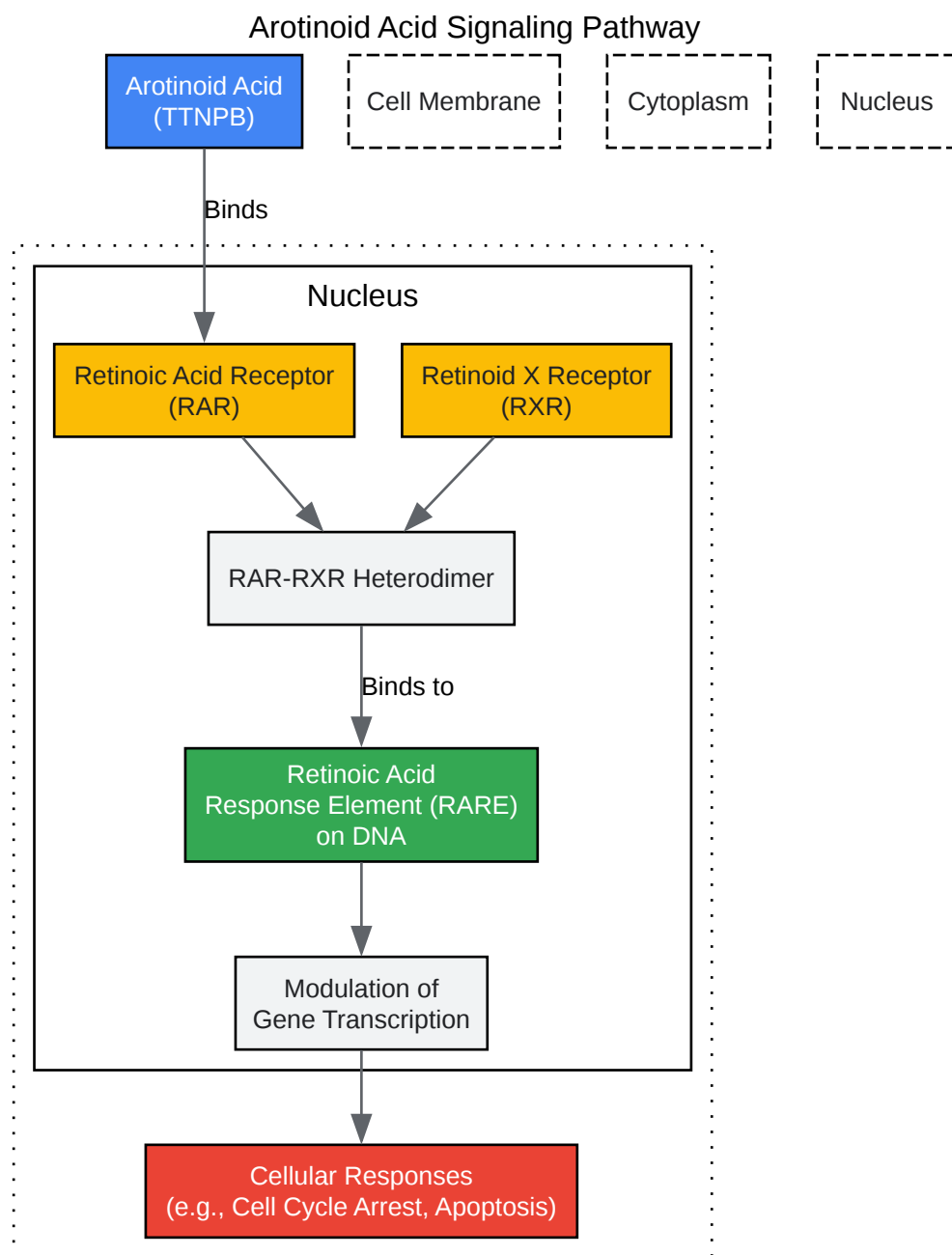
- Add 1 mL of high-purity, anhydrous DMSO to the vial containing the **arotinoid acid**.
- Promote Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the solid is not fully dissolved, place the vial in a 37°C water bath for 10-15 minutes.
 - Follow up with sonication in an ultrasonic bath for 10-15 minutes.
 - Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, light-protected (amber) tubes.
 - Store the aliquots at -20°C for long-term storage.

Visualizations

Experimental Workflow for Arotinoid Acid Stock Preparation

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Caption: Workflow for preparing **arotinoid acid** stock solution.



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Caption: Simplified signaling pathway of **retinoid acid**.

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